

An In-depth Technical Guide to the Physical and Chemical Properties of Acrylophenone

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Compound of Interest

Compound Name: Acrylophenone

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Acrylophenone, also known as phenyl vinyl ketone, is an organic compound with significant applications in organic synthesis and polymer chemistry.[1] Its unique α,β -unsaturated ketone structure imparts a versatile reactivity profile, making it a valuable precursor for a variety of functionalized molecules and polymers.[2] This guide provides a comprehensive overview of the physical and chemical properties of **acrylophenone**, detailed experimental protocols for its synthesis and analysis, and visual representations of its chemical behavior.

Physical Properties

Acrylophenone is a clear, colorless to pale yellow liquid or a low-melting solid at room temperature.[3][4] Its key physical properties are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	1-Phenylprop-2-en-1-one	[1][2]
Synonyms	Phenyl vinyl ketone, Benzoylethylene	[5][6]
CAS Number	768-03-6	[1][2]
Molecular Formula	C ₉ H ₈ O	[1][2]
Molecular Weight	132.16 g/mol	[1][2]
Appearance	Clear colorless to pale yellow oil/liquid	[3]
Melting Point	19 - 20 °C (66 - 68 °F)	[4]
Boiling Point	202.6 °C at 760 mmHg; 115 °C at 18 Torr	[1][5][6]
Density	~1.0 g/cm ³ (0.996 - 1.03 g/mL at 25 °C)	[1][4][6]
Solubility	Soluble in DMSO, ether, chloroform, benzene; Slightly soluble in ethanol	[2][7]
Refractive Index	~1.525	[8]
logP (Octanol/Water)	1.61 - 1.88	[4][9]

Chemical Properties and Reactivity

The chemical behavior of **acrylophenone** is dominated by its conjugated system, which includes a phenyl group, a carbonyl group, and a carbon-carbon double bond.[2] This arrangement creates two primary electrophilic sites, making the molecule susceptible to various nucleophilic attacks.

Stability and Storage: **Acrylophenone** is chemically stable under standard ambient conditions.[4] However, it is sensitive to light and temperature and should be stored in a cool, dark, and

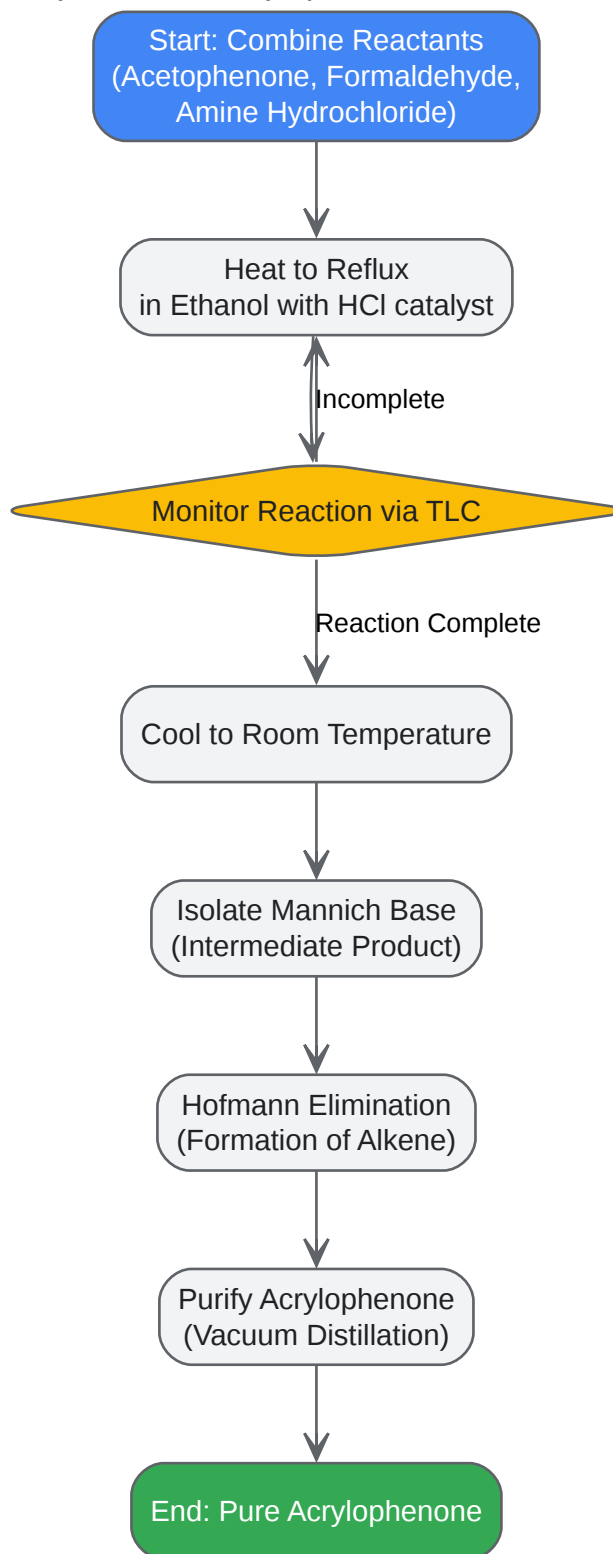
dry place, often under an inert atmosphere at temperatures of -20°C for long-term storage.^{[2][3]} Upon intense heating, it can form explosive mixtures with air.^{[4][10]}

Hazardous Reactivity: The compound can undergo exothermic reactions with strong oxidizing agents, strong alkalis, and strong reducing agents.^{[4][10]} It is classified as harmful if swallowed, in contact with skin, or inhaled.^{[1][8]}

Key Reactions:

- **Michael Addition:** As an α,β -unsaturated ketone, **acrylophenone** is an excellent Michael acceptor. Nucleophiles preferentially attack the β -carbon of the double bond (1,4-conjugate addition).^[2]
- **Nucleophilic Addition to Carbonyl:** The carbonyl carbon is also electrophilic and can be attacked by strong nucleophiles (1,2-addition), such as Grignard reagents or organolithium compounds.^[2]
- **Polymerization:** The vinyl group allows **acrylophenone** to undergo both radical and anionic polymerization to form poly(phenylvinyl ketone).^{[2][6]} It can also be used as a comonomer in the manufacturing of certain resins.^[6]
- **Synthesis of Heterocycles:** **Acrylophenone** serves as a versatile starting material for the synthesis of various heterocyclic compounds, which are important scaffolds in pharmaceuticals and agrochemicals.^[2]

Workflow: Synthesis of Acrylophenone via Mannich Reaction

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